

Personal protective equipment for handling 2-Methyl-3-buten-2-OL

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-buten-2-OL

Cat. No.: B093329

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methyl-3-buten-2-ol

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Methyl-3-buten-2-ol** (CAS No. 115-18-4), a flammable and irritant tertiary alcohol. Adherence to these protocols is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Summary & Personal Protective Equipment (PPE)

2-Methyl-3-buten-2-ol is a highly flammable liquid and vapor that can cause skin and serious eye irritation.[1][2][3] Inhalation may lead to respiratory irritation.[1] Therefore, stringent adherence to appropriate personal protective equipment protocols is mandatory.

Core PPE Requirements:

- Eye and Face Protection: Always wear chemical safety goggles or a face shield.[1][3]
- Hand Protection: Chemical-resistant gloves are required. While specific breakthrough time data for **2-Methyl-3-buten-2-ol** is not readily available, for tertiary alcohols and volatile

organic compounds, Neoprene or Butyl rubber gloves are recommended for extended contact. For incidental splash protection, Nitrile gloves may be used, but they should be replaced immediately upon contamination.

- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn. In situations with a higher risk of splashing, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient to maintain exposure below occupational limits, a NIOSH-approved respirator with an organic vapor (OV) cartridge is necessary.

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **2-Methyl-3-buten-2-ol**.

Property	Value	Source
CAS Number	115-18-4	
Molecular Formula	C5H10O	
Molecular Weight	86.13 g/mol	[4]
Appearance	Colorless to light yellow liquid	[4] [5]
Boiling Point	98-99 °C (208-210 °F)	
Flash Point	11 °C (51.8 °F) - Closed Cup	
Density	0.824 g/mL at 25 °C	
Vapor Pressure	51 mmHg at 25 °C	
Occupational Exposure Limits	Austria: 0.6 ppm (TWA), 1.2 ppm (STEL) Germany (AGS): 0.6 ppm (TWA), 1.2 ppm (STEL)	

Experimental Protocols: Handling and Disposal

Chemical Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that a safety shower and eyewash station are accessible and unobstructed.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Don the appropriate PPE as specified in Section 1.
- Handling:
 - Conduct all manipulations of **2-Methyl-3-buten-2-ol** within the chemical fume hood.
 - Ground and bond containers when transferring the liquid to prevent static discharge, a potential ignition source.
 - Use only non-sparking tools and explosion-proof equipment.
 - Keep the container tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the handling area.
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.
 - Keep containers tightly closed.
 - Store separately from oxidizing agents, strong acids, acid anhydrides, and acid chlorides.
[6][7][8]

Spill Response Protocol

- Small Spills (in a fume hood):
 - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.
 - Collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills (outside a fume hood):
 - Evacuate the area immediately.
 - Remove all sources of ignition.
 - Ventilate the area.
 - Wear appropriate PPE, including respiratory protection (self-contained breathing apparatus may be necessary).
 - Contain the spill using a chemical spill kit with an inert absorbent.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.


Disposal Plan: Step-by-Step

- Waste Segregation:
 - Collect all waste containing **2-Methyl-3-buten-2-ol** in a dedicated, properly labeled hazardous waste container.
 - The container should be made of a material compatible with flammable organic liquids (e.g., high-density polyethylene or a safety can).
 - Do not mix with incompatible waste streams, such as strong oxidizing agents.[\[9\]](#)

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-Methyl-3-buten-2-ol**," and the associated hazards (Flammable, Irritant).
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be away from ignition sources and in a well-ventilated location.
- Disposal Request:
 - Once the waste container is full or has been in storage for the maximum allowed time per institutional and local regulations, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Contaminated PPE Disposal:
 - Disposable gloves and other contaminated items should be placed in a sealed bag and disposed of as solid hazardous waste.

Visual Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when working with **2-Methyl-3-buten-2-ol**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemical cartridge - Wikipedia [en.wikipedia.org]
- 2. natlallergy.com [natlallergy.com]
- 3. mastersupplyonline.com [mastersupplyonline.com]
- 4. 2-Methyl-3-buten-2-ol | C5H10O | CID 8257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Methyl-3-buten-2-ol | 115-18-4 [chemicalbook.com]
- 6. rsawa.research.ucla.edu [rsawa.research.ucla.edu]
- 7. Laboratory Safety Manual - Chapter 04: Proper Storage of Chemicals in Laboratories [policies.unc.edu]
- 8. nottingham.ac.uk [nottingham.ac.uk]
- 9. collectandrecycle.com [collectandrecycle.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyl-3-buten-2-OL]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b093329#personal-protective-equipment-for-handling-2-methyl-3-buten-2-ol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com